

# 4-Methoxybenzaldehyde physical properties and hazards

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## Compound of Interest

Compound Name: 4-Methoxybenzaldehyde

Cat. No.: B044291

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An In-depth Technical Guide to **4-Methoxybenzaldehyde**: Physical Properties and Hazards

## Introduction

**4-Methoxybenzaldehyde** (also known as p-Anisaldehyde) is an organic compound with the chemical formula  $C_8H_8O_2$ .<sup>[1]</sup> It consists of a benzene ring substituted with a methoxy group and a formyl group.<sup>[1]</sup> This colorless liquid is recognized for its sweet, floral, and strong anise-like aroma.<sup>[1]</sup> Structurally similar to vanillin, **4-Methoxybenzaldehyde** is a significant compound in the fragrance and flavor industries.<sup>[1]</sup> It also serves as a crucial intermediate in the synthesis of various pharmaceuticals and perfumery products.<sup>[1]</sup> This guide provides a comprehensive overview of its physical properties, associated hazards, and handling protocols for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of **4-Methoxybenzaldehyde** are summarized below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	136.15 g/mol [2]
Appearance	Clear Liquid[2][3]
Odor	Sweet, powdery, spicy, vanilla-like[4]
Melting Point	-1 to 2 °C (30.2 to 35.6 °F)[5][6]
Boiling Point	248 - 249 °C (478.4 - 480.2 °F) at 760 mmHg[2][3]
Density	1.119 g/cm <sup>3</sup> at 25 °C (77 °F)
Solubility	- In water: 2 g/L at 20 °C (68 °F)[2]- Miscible with acetone, alcohol, ether, chloroform, and benzene.[6]
Flash Point	116 °C (241 °F) - closed cup[3][4]
Autoignition Temperature	225 °C (437 °F)[2][3]
Vapor Pressure	1.5 mbar at 74.7 °C[2][3]
Vapor Density	4.7 (Air = 1.0)[2][4][5]
log Pow (Octanol/Water)	1.56 at 25 °C (77 °F)[2]
Refractive Index	n <sub>20/D</sub> = 1.573[5]
Viscosity	4.1 - 4.22 mPa·s at 25 °C[2][4]

## Hazards and Toxicological Data

Understanding the hazards associated with **4-Methoxybenzaldehyde** is critical for ensuring laboratory safety and proper handling. The compound is classified for its potential reproductive and aquatic toxicity.

Hazard Class	GHS Classification
Reproductive Toxicity	Category 2
Acute Aquatic Hazard	Category 3
Chronic Aquatic Hazard	Category 3
Signal Word	Warning[5]
Pictogram	Health Hazard
Hazard Statements	- H361: Suspected of damaging fertility or the unborn child.- H412: Harmful to aquatic life with long lasting effects.[2]
Precautionary Statements	- P201: Obtain special instructions before use.- P202: Do not handle until all safety precautions have been read and understood.- P273: Avoid release to the environment.[2]- P280: Wear protective gloves/protective clothing/eye protection/face protection.- P308 + P313: IF exposed or concerned: Get medical advice/attention.- P405: Store locked up.- P501: Dispose of contents/container to an approved waste disposal plant.[2]

## Toxicity Data:

Test	Result	Species	Method
LD50 Oral	3,210 mg/kg	Rat	OECD Test Guideline 401
LD50 Dermal	> 5,000 mg/kg	Rabbit	ECHA
Skin Irritation	No skin irritation - 24 h	Rabbit	OECD Test Guideline 404
Eye Irritation	No eye irritation	Rabbit	OECD Test Guideline 405

## Experimental Protocols

The determination of physical properties requires standardized experimental procedures.

Below are general methodologies for key properties.

### 1. Determination of Melting Point

- Objective: To determine the temperature range over which the solid phase of a substance transitions to the liquid phase.
- Methodology: A small, dry sample of the compound is placed into a capillary tube. The tube is then inserted into a calibrated melting point apparatus. The apparatus is heated slowly, and the temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded. For a pure substance, this should be a narrow range. Given that **4-Methoxybenzaldehyde**'s melting point is around -1 °C, a specialized low-temperature apparatus would be required.

### 2. Determination of Boiling Point

- Objective: To determine the temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid.
- Methodology: The boiling point can be determined by simple distillation. A sample of the liquid is placed in a distillation flask with a few boiling chips. A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the flask. The flask is heated, and as the liquid boils and the vapor condenses on the thermometer, the stable temperature reading is recorded as the boiling point at the given atmospheric pressure.

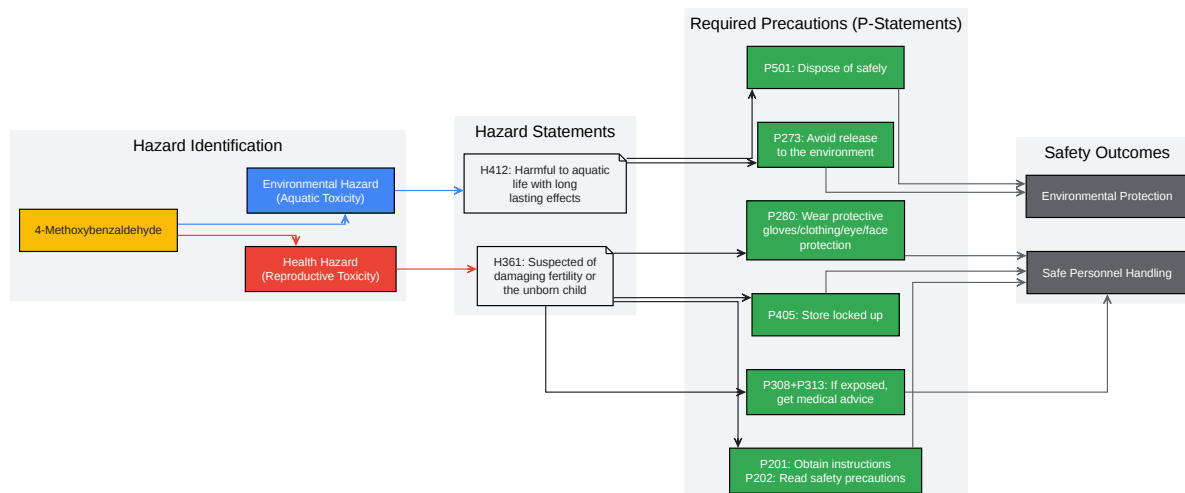
### 3. Determination of Solubility

- Objective: To assess the solubility of the compound in various solvents.
- Methodology:
  - Place a small, pre-weighed amount of **4-Methoxybenzaldehyde** (e.g., 25 mg) into a test tube.<sup>[7]</sup>
  - Add a measured volume of the solvent (e.g., 0.75 mL of water) in small portions.<sup>[7]</sup>

- After each addition, shake the tube vigorously for a set period (e.g., 10-20 seconds).[8][9]
- Observe whether the solute completely dissolves.[8]
- The process can be repeated with different solvents (e.g., ethanol, diethyl ether, 5% NaOH, 5% HCl) to classify the compound's solubility characteristics.[7][10] The solubility in acidic or basic solutions helps identify functional groups.[10]

## Hazard and Precaution Relationship

The following diagram illustrates the logical flow from identifying the hazards of **4-Methoxybenzaldehyde** to implementing the necessary safety precautions.



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Caption: Logical workflow from hazard identification to safety outcomes for **4-Methoxybenzaldehyde**.

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